

Entrectinib vs. (3S,4R)-PF-6683324: A Comparative Selectivity Profile

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Compound of Interest

Compound Name: (3S,4R)-PF-6683324

CAS No.: 1799788-94-5

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This guide provides a detailed comparison of the kinase selectivity profiles of Entrectinib and **(3S,4R)-PF-6683324**, intended for researchers, scientists, and drug development professionals. The information is compiled from publicly available experimental data to offer an objective overview of their respective performance.

I. Overview

Entrectinib (trade name Rozlytrek) is an orally available, central nervous system (CNS)-active inhibitor of the tropomyosin receptor kinases (TRK) A, B, and C, ROS1, and anaplastic lymphoma kinase (ALK).^{[1][2]} It is approved for the treatment of NTRK fusion-positive solid tumors and ROS1-positive non-small cell lung cancer (NSCLC).^[1] Its mechanism of action involves competitively inhibiting the ATP-binding sites of these target kinases, thereby blocking downstream signaling pathways crucial for cell growth and survival, such as the MAPK/ERK and PI3K/AKT pathways.^{[3][4]}

(3S,4R)-PF-6683324 is a potent and selective Type II inhibitor of Protein Tyrosine Kinase 6 (PTK6), also known as Breast Tumor Kinase (Brk).^{[5][6]} It is also described as a pan-TRK inhibitor.^{[6][7]} Type II inhibitors typically bind to the inactive conformation of the kinase.^[5] Its

development is aimed at investigating the role of PTK6 in cancer and as a potential therapeutic agent for pain and cancer.^[7]

II. Kinase Selectivity Profile

The following table summarizes the in vitro biochemical inhibitory activities (IC₅₀) of Entrectinib and **(3S,4R)-PF-6683324** against a panel of kinases. Lower IC₅₀ values indicate greater potency.

Kinase Target	Entrectinib IC50 (nM)	(3S,4R)-PF-6683324 IC50 (nM)
Primary Targets		
TRKA	1 - 2[8][9]	Potent pan-TRK inhibitor (Specific IC50 not available)[6]
TRKB	0.1 - 3[1][8]	Potent pan-TRK inhibitor (Specific IC50 not available)[6]
TRKC	0.1 - 5[1][8]	Potent pan-TRK inhibitor (Specific IC50 not available)[6]
ROS1	0.2 - 7[1][8][9]	Not Available
ALK	1.6 - 19[1][8][9]	Not Available
PTK6 (Brk)	195[8]	76[6]
Selected Off-Target Kinases		
JAK2	40[8]	Not Available
ACK1	70[8]	Not Available
IGF1R	122[8]	Not Available
FAK	140[8]	Not Available
FLT3	164[8]	Not Available
IR	209[8]	Not Available
AUR2	215[8]	Not Available
JAK3	349[8]	Not Available

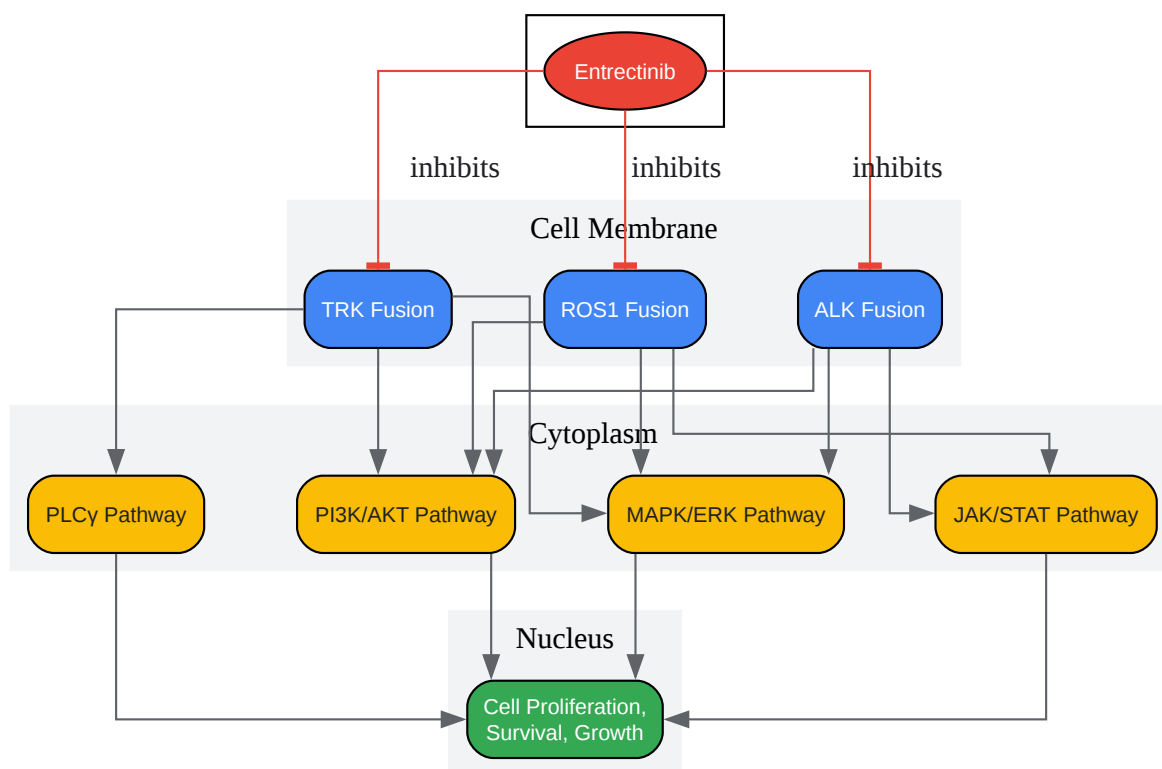
Summary of Selectivity:

- Entrectinib is a potent inhibitor of TRKA/B/C, ROS1, and ALK at low nanomolar concentrations.[1][2] It demonstrates activity against other kinases such as JAK2 and PTK6 (Brk) at higher concentrations.[8]

- **(3S,4R)-PF-6683324** is a highly potent inhibitor of PTK6 (Brk) and is also characterized as a potent pan-TRK inhibitor.[6] It is reported to have superior kinase selectivity compared to Type I inhibitors, with a study showing it inhibited approximately 3% of over 320 kinases tested at a 1 μ M concentration.[5]

III. Signaling Pathways and Mechanism of Action

Entrectinib's therapeutic effect is derived from its inhibition of key oncogenic driver kinases. The fusion of NTRK, ROS1, or ALK genes with other genes results in constitutively active chimeric proteins that drive tumor growth.[2][3] Entrectinib blocks this aberrant signaling.



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Caption: Entrectinib inhibits TRK, ROS1, and ALK, blocking key downstream oncogenic signaling pathways.

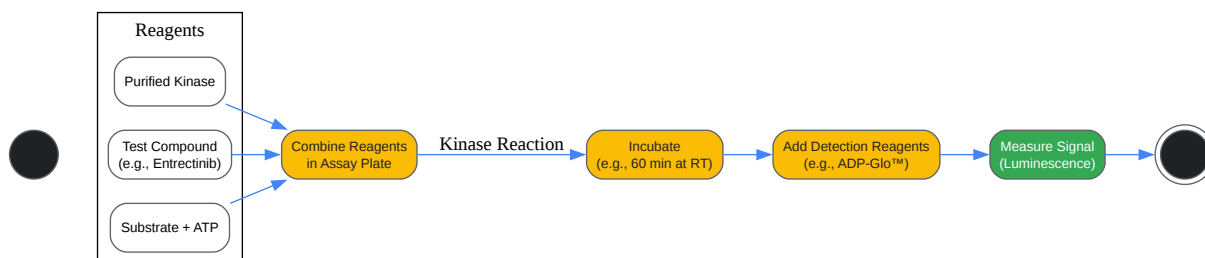
IV. Experimental Protocols

The determination of kinase inhibitor selectivity and potency typically involves biochemical and cellular assays.

A. Biochemical Kinase Inhibition Assay (e.g., ADP-Glo™ Assay)

Biochemical assays measure the direct effect of a compound on the enzymatic activity of a purified kinase. The ADP-Glo™ Kinase Assay is a common method used for kinase selectivity profiling.[\[10\]](#)[\[11\]](#)

- Principle: This luminescent assay quantifies the amount of ADP produced during the kinase reaction. Lower ADP levels in the presence of an inhibitor correspond to higher inhibition of kinase activity.[\[11\]](#)
- General Protocol:
 - Reaction Setup: The purified kinase, the test compound (inhibitor), the specific substrate peptide, and ATP are combined in a buffer solution in a multi-well plate (e.g., 384-well).[\[11\]](#)
 - Incubation: The reaction mixture is incubated at room temperature (e.g., for 1 hour) to allow the kinase to phosphorylate its substrate.[\[11\]](#)
 - ADP-Glo™ Reagent Addition: An "ADP-Glo™ Reagent" is added to terminate the kinase reaction and deplete the remaining unconsumed ATP.
 - Kinase Detection Reagent: A "Kinase Detection Reagent" is added to convert the generated ADP into ATP, which then drives a luciferase/luciferin reaction, producing a light signal.
 - Signal Detection: The luminescence is measured using a plate reader. The signal is directly proportional to the amount of ADP produced and thus to the kinase activity.[\[11\]](#)
 - IC50 Determination: To determine the IC50 value, the assay is repeated with a range of inhibitor concentrations, and the resulting data is fitted to a dose-response curve.[\[12\]](#)



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Caption: General workflow for a biochemical kinase inhibition assay to determine compound potency.

B. Cellular Phosphorylation Assay (Western Blot)

Cellular assays are used to confirm that the inhibitor can enter the cell and engage its target, leading to the inhibition of downstream signaling.

- Principle: Western blotting is used to detect the phosphorylation status of the target kinase (autophosphorylation) and its downstream signaling proteins. A decrease in the phosphorylated form of these proteins indicates target inhibition.
- General Protocol:
 - Cell Treatment: Cancer cell lines known to be driven by the target kinase (e.g., TRKA-fusion positive KM12 cells) are treated with various concentrations of the inhibitor for a set period (e.g., 2 hours).[8][13]
 - Cell Lysis: The cells are lysed to release their protein contents.
 - Protein Quantification: The total protein concentration in each lysate is determined to ensure equal loading.

- SDS-PAGE: The protein lysates are separated by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Protein Transfer: The separated proteins are transferred from the gel to a membrane (e.g., PVDF or nitrocellulose).
- Immunoblotting: The membrane is incubated with primary antibodies specific to the phosphorylated form of the target protein (e.g., anti-Phospho-TRKA) and the total form of the protein.
- Secondary Antibody & Detection: A secondary antibody conjugated to an enzyme (e.g., HRP) is added, which binds to the primary antibody. A chemiluminescent substrate is then added, and the light emitted is captured on film or with a digital imager.
- Analysis: The band intensities for the phosphorylated proteins are compared to the total protein levels and to the untreated control to assess the degree of inhibition.[8][13]

V. Conclusion

Entrectinib and **(3S,4R)-PF-6683324** are potent kinase inhibitors with distinct selectivity profiles. Entrectinib is a multi-kinase inhibitor targeting TRK, ROS1, and ALK, which are established oncogenic drivers in various cancers. **(3S,4R)-PF-6683324** is a more selective, Type II inhibitor primarily targeting PTK6/Brk, while also possessing pan-TRK inhibitory activity. The choice between these inhibitors for research or therapeutic development would depend on the specific kinase target and the desired selectivity profile. The experimental protocols outlined provide a basis for how such selectivity and potency data are generated.

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